

Standard Operating Procedure for Spiking Samples with Bromoethane-d5

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Compound of Interest

Compound Name: Bromoethane-d5

Cat. No.: B031941

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Application Note & Protocol

This document provides a detailed standard operating procedure (SOP) for the accurate and safe spiking of environmental samples with **Bromoethane-d5**. This deuterated internal standard is commonly used in analytical chemistry for the quantification of Bromoethane and other volatile organic compounds (VOCs) by isotope dilution methods, primarily utilizing Gas Chromatography-Mass Spectrometry (GC/MS). The protocols outlined below are intended for researchers, scientists, and drug development professionals working in controlled laboratory settings.

Safety Precautions and Handling

Bromoethane-d5 is a hazardous substance and requires strict safety protocols.^{[1][2][3][4]} All handling must be conducted in a well-ventilated laboratory, preferably within a certified chemical fume hood.^[1]

Personal Protective Equipment (PPE):

- **Eye Protection:** Chemical safety goggles or a face shield are mandatory.
- **Hand Protection:** Wear appropriate chemical-resistant gloves (e.g., nitrile rubber).
- **Skin and Body Protection:** A lab coat or chemical-resistant apron is required. In case of potential splashing, additional protective clothing may be necessary.

- Respiratory Protection: If working outside a fume hood or if ventilation is inadequate, a respirator with an appropriate organic vapor cartridge is essential.

Handling:

- Avoid inhalation of vapors and direct contact with skin and eyes.[\[4\]](#)
- Keep away from heat, sparks, open flames, and other ignition sources as **Bromoethane-d5** is flammable.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Use non-sparking tools and take precautionary measures against static discharge.[\[1\]](#)[\[2\]](#)
- Ground and bond containers when transferring the substance.[\[1\]](#)[\[2\]](#)

Storage:

- Store in a tightly closed container in a cool, dry, and well-ventilated area.
- Protect from sunlight and store away from heat sources.[\[1\]](#)
- Recommended storage temperature is typically 2-8°C.

Quantitative Data

The following table summarizes key properties of **Bromoethane-d5**.

Property	Value	Reference
Chemical Formula	C2D5Br	
CAS Number	3675-63-6	
Molecular Weight	113.99 g/mol	
Boiling Point	37-39 °C	
Density	1.51 g/cm ³ at 25 °C	
Solubility in Water	Slightly soluble	[5]
Vapor Pressure	400 mmHg at 20 °C	

Experimental Protocols

Preparation of Bromoethane-d5 Stock Solution

This protocol describes the preparation of a primary stock solution of **Bromoethane-d5** in methanol.

Materials:

- **Bromoethane-d5** (neat)
- Methanol (purge-and-trap grade or equivalent)
- Volumetric flasks (Class A)
- Microsyringes
- Analytical balance

Procedure:

- Allow the sealed ampule or vial of **Bromoethane-d5** to equilibrate to room temperature before opening.
- In a fume hood, carefully open the container.
- Using a calibrated microsyringe, withdraw a precise volume of **Bromoethane-d5**.
- Dispense the **Bromoethane-d5** into a partially filled volumetric flask containing methanol.
- Immediately cap the flask to minimize volatilization.
- Reweigh the syringe to determine the exact mass of **Bromoethane-d5** added.
- Dilute the solution to the final volume with methanol and mix thoroughly by inverting the flask several times.
- Calculate the exact concentration of the stock solution in $\mu\text{g}/\mu\text{L}$.

- Transfer the stock solution to an amber vial with a PTFE-lined cap and store at 4°C.

Spiking of Aqueous Samples

This protocol is suitable for spiking water samples, such as groundwater, surface water, or wastewater.

Materials:

- **Bromoethane-d5** stock solution
- Water sample
- Volumetric flasks or vials
- Microsyringes

Procedure:

- Bring the water sample and the **Bromoethane-d5** stock solution to room temperature.
- Add a known volume of the water sample to a volumetric flask or vial.
- Using a microsyringe, add a predetermined volume of the **Bromoethane-d5** stock solution directly into the water sample, ensuring the syringe tip is below the water surface to minimize volatilization.
- Immediately cap the container and gently mix by inverting. Avoid vigorous shaking to prevent loss of the volatile compound.
- The spiked sample is now ready for analysis by purge-and-trap GC/MS.

Spiking of Soil and Solid Samples

This protocol outlines a method for spiking soil, sediment, or other solid matrices. The goal is to achieve a homogeneous distribution of the spike.

Materials:

- **Bromoethane-d5** stock solution
- Soil or solid sample
- Methanol
- Glass jars with PTFE-lined caps
- Spatula or glass stirring rod

Procedure:

- Weigh a known amount of the soil or solid sample into a glass jar.
- In a separate small vial, prepare a spiking solution by diluting the **Bromoethane-d5** stock solution with methanol to a suitable concentration.
- Add the spiking solution dropwise to the surface of the soil sample, distributing it as evenly as possible.
- Immediately cap the jar and thoroughly mix the sample using a vortex mixer or by vigorous shaking. For larger samples, mixing with a spatula may be necessary, but this should be done quickly to minimize volatile losses.
- Allow the spiked sample to equilibrate for a specified period (e.g., 30 minutes to 24 hours) at room temperature before extraction and analysis. The equilibration time may need to be optimized depending on the specific soil type and analytical method.
- For analysis, a subsample of the spiked soil is typically extracted with an appropriate solvent (e.g., methanol) followed by analysis of the extract.

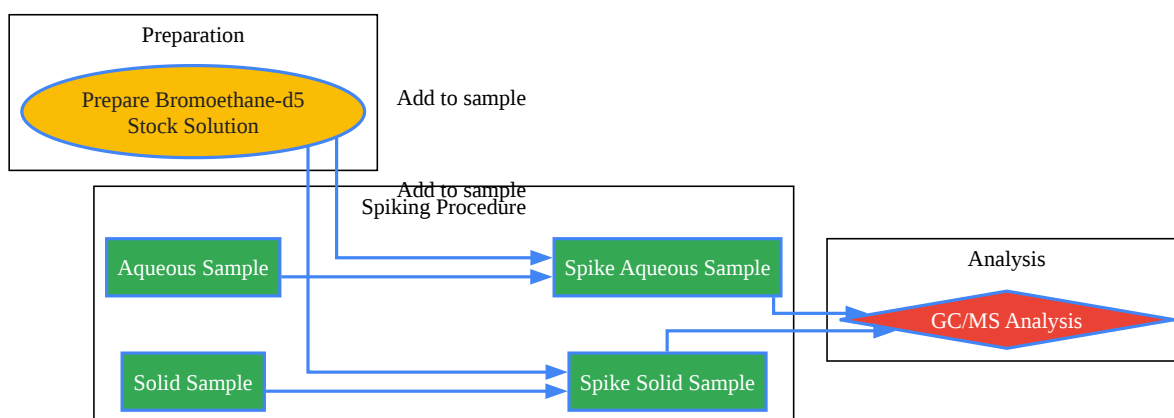
Analytical Method: GC/MS

Spiked samples are typically analyzed using Gas Chromatography-Mass Spectrometry (GC/MS). A purge-and-trap system is commonly used for introducing volatile compounds from aqueous and solid matrices into the GC/MS system.[5]

Typical GC/MS Parameters:

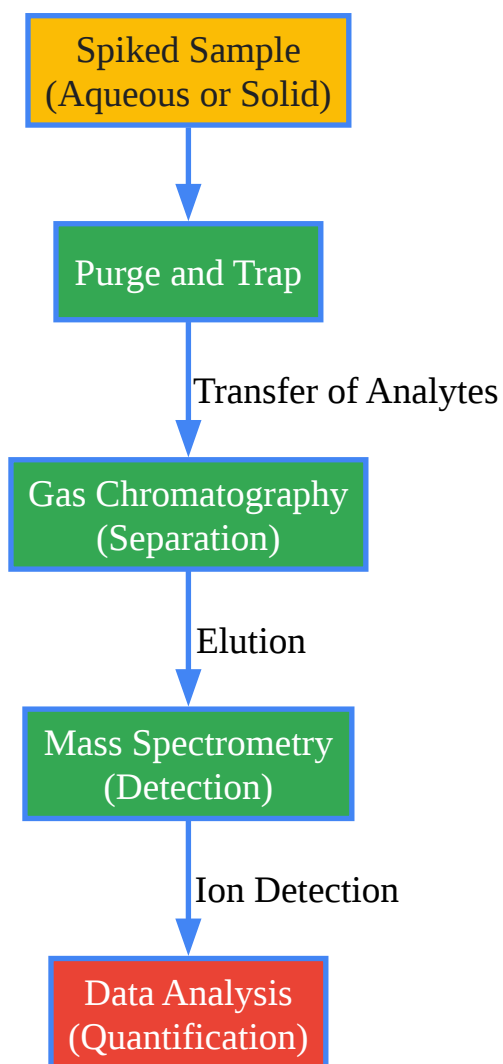
- GC Column: A capillary column suitable for volatile organic compounds (e.g., DB-624 or equivalent).
- Oven Program: A temperature program that allows for the separation of Bromoethane from other volatile compounds.
- Carrier Gas: Helium at a constant flow rate.
- Injection Mode: Splitless or split injection, depending on the concentration.
- MS Mode: Selected Ion Monitoring (SIM) is often used for enhanced sensitivity and selectivity. Key ions for **Bromoethane-d5** (m/z) and Bromoethane (m/z) are monitored.

Visualizations



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Caption: Workflow for Spiking Samples with **Bromoethane-d5**.



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Caption: Analytical Pathway for **Bromoethane-d5** Quantification.

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